

# Essential Safety and Operational Guide for Handling Mevinphos

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mevinphos

Cat. No.: B3423346

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This document provides critical safety protocols, personal protective equipment (PPE) guidelines, and emergency procedures for the handling and disposal of **Mevinphos**. It is intended for laboratory personnel, including researchers and scientists, to ensure safe operational conduct and mitigate risks associated with this highly toxic organophosphate insecticide.

## Hazard Identification and Exposure Limits

**Mevinphos** is classified as a highly hazardous substance.[1] It is fatal if swallowed, fatal in contact with skin, and fatal if inhaled.[2][3][4] It can be absorbed through the skin and causes damage to organs.[2][5] Acute exposure can lead to a range of symptoms including sweating, pinpoint pupils, blurred vision, dizziness, muscle spasms, seizures, respiratory depression, and coma.[6][7] Effects of exposure may be delayed.[6][7]

Quantitative Toxicity Data:

Metric	Value	Species	Source
Oral LD50	3 mg/kg	Rat	[3]
Dermal LD50	4 mg/kg	Rat	[3]
UN Number	3018 or 3278	-	[1][8]
DOT Hazard Class	6.1 (Poison)	-	[8]
WHO Classification	Ia (Extremely hazardous)	-	[1]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Mevinphos**. The required equipment varies based on the task being performed.

Task	Body Protection	Hand Protection	Eye/Face Protection	Respiratory Protection
Routine Handling & Mixing	Chemical-resistant protective suit or coveralls worn over regular work clothes.[9] A chemical-resistant apron is also recommended. [9][10]	Unlined, elbow-length chemical-resistant gloves (e.g., nitrile or neoprene).[9][10] Avoid leather or cotton gloves.[9]	Snug-fitting chemical splash goggles and a face shield.[9][10][11]	A respirator is recommended for all handling activities.[9] Use in a well-ventilated area, preferably within a chemical fume hood.[2][4]
Spill Cleanup	Full-body chemical-resistant suit (e.g., Tyvek).[12]	Heavy-duty chemical-resistant gloves (e.g., nitrile, neoprene).[10]	Full-face respirator with appropriate cartridges for organic vapors. [12]	Full-face respirator or a Self-Contained Breathing Apparatus (SCBA) for large spills.[13]
Storage & Transport	Long-sleeved shirt, long pants, and closed-toe shoes.	Chemical-resistant gloves when handling containers.[10]	Safety glasses with side shields. [9]	Not typically required if containers are sealed and intact.

## Operational Plans: Handling and Storage

### Standard Operating Procedure for Handling:

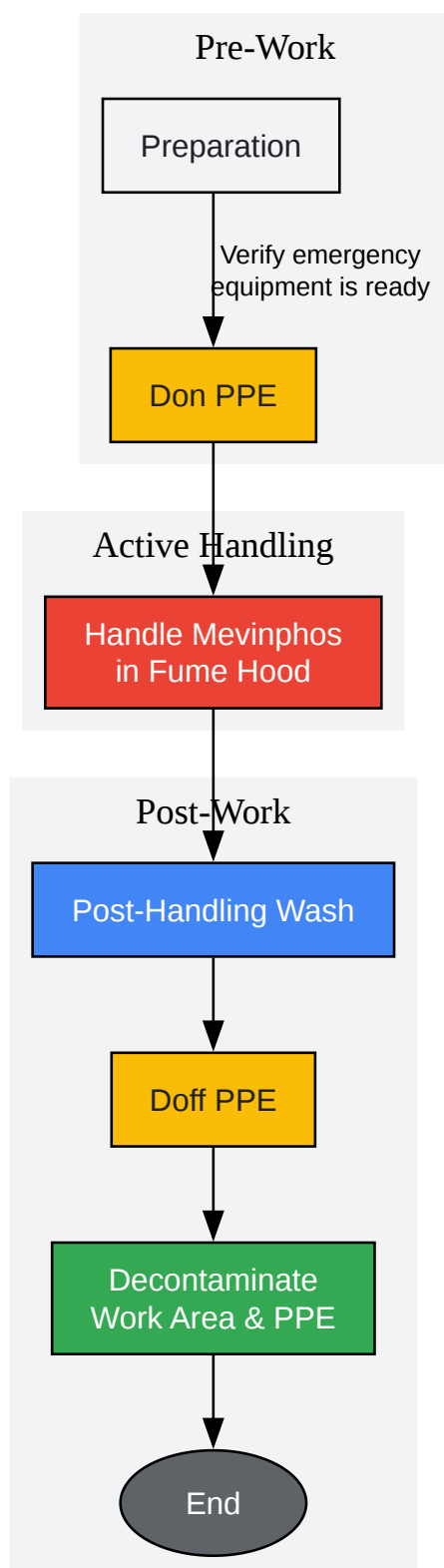
- Training: All personnel must be trained on the hazards of **Mevinphos** and the proper handling and emergency procedures before beginning work.[8]
- Preparation: Work in a designated, well-ventilated area, such as a certified chemical fume hood.[2][4] Ensure emergency equipment, including an eyewash station, emergency shower,

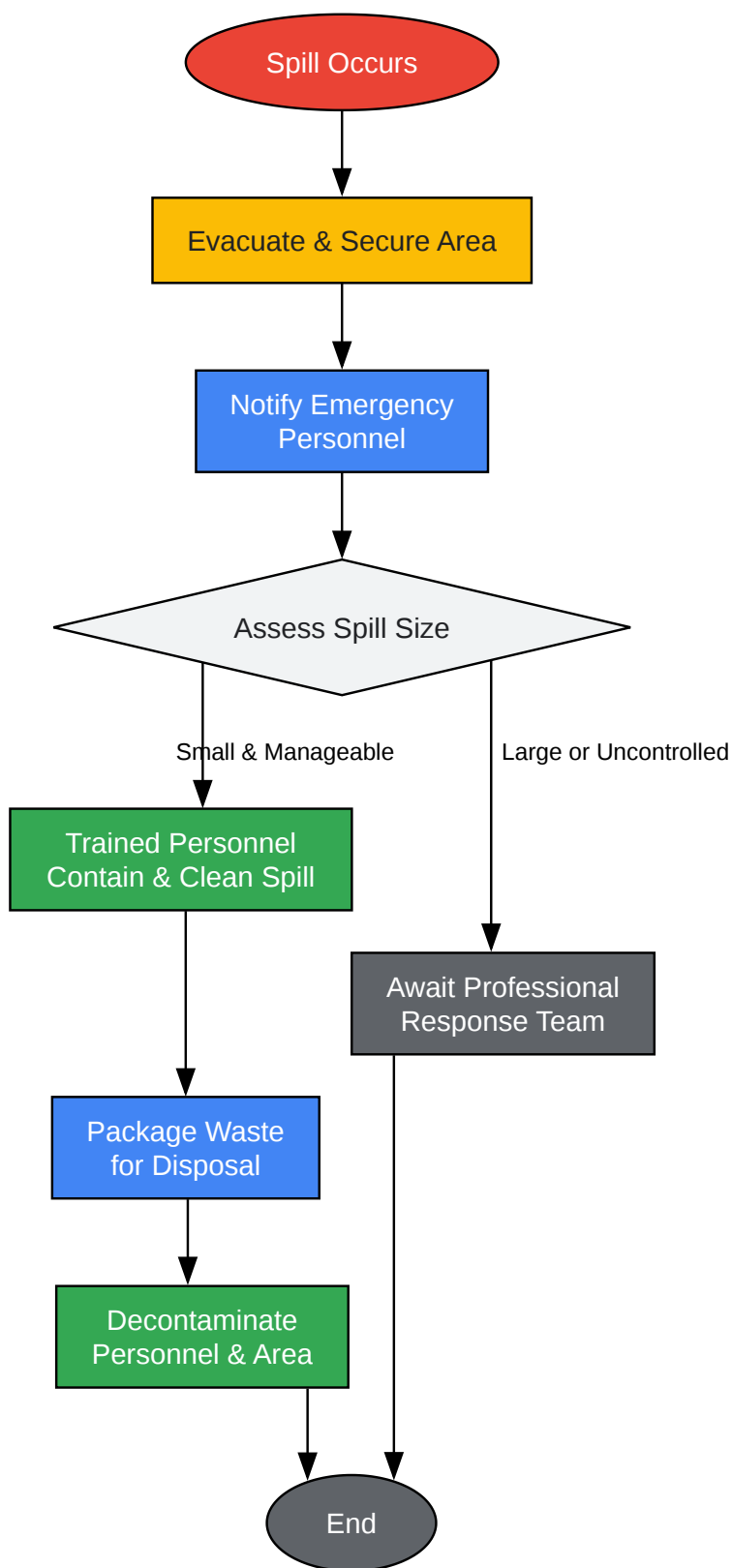
and spill kit, is immediately accessible.[8]

- Donning PPE: Put on all required PPE as detailed in the table above before handling the chemical.
- Handling: Use automated or enclosed systems where possible to minimize direct contact, such as automatically pumping the liquid from storage containers.[8] Avoid actions that could generate aerosols or vapors. Do not eat, drink, or smoke in the work area.[2][5][8]
- Post-Handling: After handling, wash hands and any potentially exposed skin areas thoroughly with soap and water.[2][8]
- Doffing PPE: Remove PPE carefully to avoid self-contamination. Remove gloves last and wash hands immediately.
- Decontamination: Contaminated work clothes must be removed promptly and laundered separately by trained individuals aware of the hazards.[8] Reusable PPE must be cleaned after each use.

#### Storage Requirements:

- Store in tightly closed, original containers in a cool, dry, and well-ventilated area.[2][8]
- Store locked up and out of reach of children.[2][4]
- Keep away from heat, sparks, open flames, and direct sunlight.[2][5]
- **Mevinphos** is incompatible with oxidizing agents, stainless steel, iron, brass, and some plastics.[8]





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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Mevinphos]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3423346#personal-protective-equipment-for-handling-mevinphos]

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